

Standard Operating Procedure for the Safe Handling and Use of p-Phenetidine

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Compound of Interest

Compound Name: *p*-Phenetidine

Cat. No.: B124905

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive Standard Operating Procedure (SOP) for the safe handling and use of **p-Phenetidine** (4-ethoxyaniline) in a laboratory setting. It includes detailed safety protocols, emergency procedures, and application notes for its use in chemical synthesis.

Hazard Identification and Risk Assessment

p-Phenetidine is a toxic chemical that poses significant health risks. It is harmful if swallowed, toxic in contact with skin, and may cause respiratory irritation.[1] It is also suspected of causing genetic defects and can cause serious eye irritation.[1][2] Long-term exposure may have adverse effects on the kidneys.[3]

Signal Word: Danger[1]

Hazard Statements:[1][4][5]

- H302: Harmful if swallowed.
- H311: Toxic in contact with skin.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.

- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
- H341: Suspected of causing genetic defects.

Precautionary Statements:[1][6][7]

- P202: Do not handle until all safety precautions have been read and understood.
- P261: Avoid breathing mist or vapors.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Chemical and Physical Properties

p-Phenetidine is a colorless to pale yellow or amber liquid that darkens upon exposure to air and light.[3][8]

Property	Value	Reference
Molecular Formula	C ₈ H ₁₁ NO	[3]
Molecular Weight	137.18 g/mol	[3][6]
Appearance	Colorless to pale yellow/amber liquid	[3][4]
Boiling Point	250 °C at 760 mmHg	[3]
Melting Point	4 °C	[3]
Flash Point	115.56 °C (240 °F)	[3]
Density	1.065 g/cm ³	[3]
Solubility	Soluble in alcohol. Slightly soluble in water.	[3][8]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **p-Phenetidine**.

PPE	Specification
Gloves	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber, or Viton).[9] Inspect gloves for any signs of degradation before use.
Eye Protection	Chemical safety goggles or a face shield.[1]
Body Protection	A lab coat or a chemical-resistant suit.[1]
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is required if working outside of a fume hood or if there is a risk of inhalation.[3][10]

Engineering Controls

- All work with **p-Phenetidine** must be conducted in a properly functioning chemical fume hood.[\[5\]](#)
- A safety shower and eyewash station must be readily accessible in the work area.[\[3\]](#)

Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid inhalation of vapor or mist.[\[1\]](#)
- Use only in a well-ventilated area, preferably a chemical fume hood.[\[3\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[3\]](#)[\[7\]](#)
- Keep the container tightly closed and protected from light and air.[\[3\]](#)[\[11\]](#)
- Store in a locked cabinet or other secure area.[\[6\]](#)

Emergency Procedures

Spill Response

For small spills:

- Isolate the spill area.[\[8\]](#)
- Wear appropriate PPE.
- Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[3\]](#)

- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[1]
- Clean the spill area with a 60-70% ethanol solution followed by soap and water.[8]

For large spills:

- Evacuate the area immediately.
- Contact the institutional emergency response team.

First Aid Measures

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][3]
- In case of skin contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[1][3]
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][3]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1][3]

Waste Disposal

All **p-Phenetidine** waste, including contaminated materials, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[6] Contact your institution's environmental health and safety department for specific disposal procedures.

Application Notes and Protocols

p-Phenetidine is a key intermediate in the synthesis of various pharmaceuticals and dyes.[3][10] The following are example protocols for its use.

Synthesis of Phenacetin via Acetylation of p-Phenetidine

This protocol details the synthesis of phenacetin from **p-phenetidine** and acetic anhydride.

Materials:

- **p-Phenetidine**
- Deionized water
- Concentrated hydrochloric acid (12 M)
- Activated carbon (Norit or Darco)
- Acetic anhydride
- Sodium acetate

Protocol:[1]

- In a 10-mL Erlenmeyer flask, combine 0.20 g of **p-phenetidine** and 3.50 mL of water.
- Add 4 drops of concentrated hydrochloric acid to dissolve the amine.
- If the solution is dark, add a small amount of activated carbon, swirl, and filter to decolorize.
- In a separate flask, prepare a solution of 0.24 g of sodium acetate in 0.80 mL of water.
- Gently warm the **p-phenetidine** hydrochloride solution.
- Add 0.20 mL of acetic anhydride to the warmed solution while swirling.
- Immediately add the sodium acetate solution and swirl vigorously.
- Allow the mixture to stand at room temperature for 5 minutes.
- Cool the flask in an ice-water bath and swirl until crystallization is complete.
- Collect the crude phenacetin crystals by suction filtration and wash with cold water.

- The crude product can be further purified by recrystallization from water.

Synthesis of Dulcin (p-Ethoxyphenylurea)

This protocol describes the synthesis of dulcin from **p-phenetidine** hydrochloride and urea.^[4]

Materials:

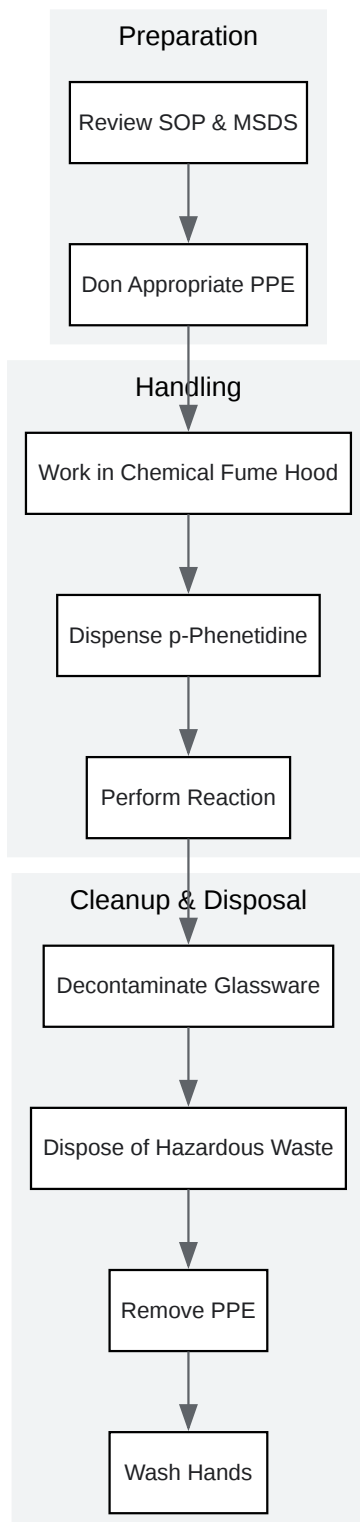
- **p-Phenetidine** hydrochloride
- Urea
- Deionized water
- Concentrated hydrochloric acid
- Glacial acetic acid

Protocol:^[4]

- In a large round-bottomed flask, combine 870 g of **p-phenetidine** hydrochloride and 1.2 kg of urea.
- Add 2 L of water, 40 mL of concentrated hydrochloric acid, and 40 mL of glacial acetic acid.
- Heat the mixture to a vigorous boil for 45-90 minutes.
- Continue boiling until the product begins to separate and the mixture solidifies.
- Immediately remove the heat source.
- After cooling to room temperature, break up the solid mass and add 1-1.5 L of water.
- Filter the crude product with suction, wash with cold water, and dry.
- The crude p-ethoxyphenylurea can be purified by recrystallization from boiling water.

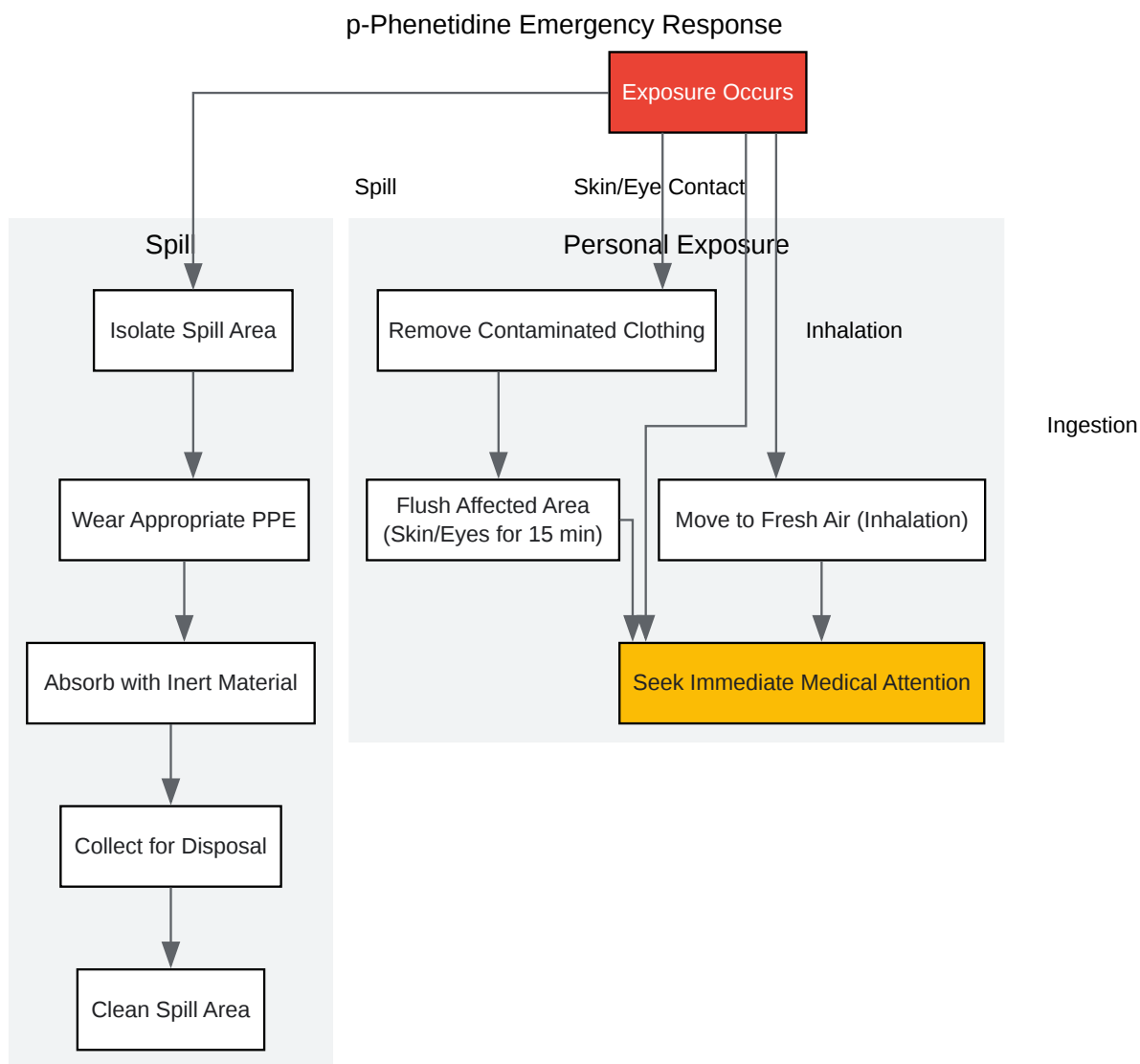
Visualizations

p-Phenetidine Handling Workflow



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Caption: Workflow for the safe handling of **p-Phenetidine**.



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Caption: Emergency response flowchart for **p-Phenetidine** exposure.

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